

2,5-Dimethylheptane material safety data sheet (MSDS) analysis

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Compound of Interest

Compound Name: 2,5-Dimethylheptane

Cat. No.: B1361372

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An In-depth Technical Guide on the Material Safety of **2,5-Dimethylheptane**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive analysis of the Material Safety Data Sheet (MSDS) for **2,5-Dimethylheptane**, offering a technical guide for professionals in research and drug development. It consolidates critical safety data, outlines experimental methodologies for assessing key hazards, and presents visual workflows for safe handling.

Physicochemical and Hazard Data

The following tables summarize the key quantitative data for **2,5-Dimethylheptane**, compiled from various safety data sheets and chemical databases.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₂₀	[1] [2] [3] [4] [5]
Molecular Weight	128.26 g/mol	[1] [2] [3] [4] [5]
Appearance	Colorless liquid	[2] [3] [6]
Odor	Petroleum-like	[2]
Density	0.7037 - 0.72 g/cm ³ at 20°C	[1] [2] [7] [8]
Boiling Point	129.2°C to 136°C at 760 mmHg	[1] [2] [8] [9]
Melting Point	-111.9°C	[2]
Flash Point	23°C	[8] [9]
Autoignition Temperature	205°C (401°F)	[10]
Vapor Pressure	9.42 mmHg at 25°C	[8]
Solubility	Insoluble in water; Soluble in nonpolar solvents like ether, benzene, acetone, hexane, and toluene.	[2] [8] [9]
Refractive Index	1.403	[7] [8] [9]

Table 2: Fire and Explosion Hazard Data

Hazard	Value	Source(s)
Flammability	Flammable liquid and vapor	[3] [9] [11]
Flammability Class (U.S.)	Flammable IC (estimated)	[10]
Extinguishing Media	Dry chemical, carbon dioxide, alcohol-resistant foam.	[12]
Unsuitable Extinguishing Media	No limitations specified.	[13]
Specific Hazards	Vapors are heavier than air and may spread along floors. Forms explosive mixtures with air on intense heating.	[13]
Hazardous Combustion Products	No hazardous decomposition products are known.	[10]

Table 3: Toxicological and Environmental Hazard Data

Endpoint	Data	Source(s)
Acute Toxicity (Inhalation)	LC50 Rat: 3200 ppm, 4 hours (for 2,6-Dimethylheptane)	[10]
Acute Toxicity (Dermal)	LD50 Rabbit: > 2000 mg/kg, 24 Hours (for 2,6-Dimethylheptane)	[10]
Skin Corrosion/Irritation	Causes skin irritation.	[3][11]
Serious Eye Damage/Irritation	Direct contact may cause temporary irritation.	[10]
Aspiration Hazard	May be fatal if swallowed and enters airways.	[9][14][15]
Aquatic Hazard (Acute)	Very toxic to aquatic life.	[3][11]
Aquatic Hazard (Chronic)	Very toxic to aquatic life with long lasting effects.	[3][11]
Neurotoxicity	Classified as a neurotoxin. May cause acute solvent syndrome.	[6]

GHS Hazard Classification and Precautionary Statements

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.

GHS Pictograms

Flame, Health Hazard, Irritant, Environment

Signal Word

Danger

Hazard Statements

- H226: Flammable liquid and vapor.[3][9][11]
- H304: May be fatal if swallowed and enters airways.[9][14][15]
- H315: Causes skin irritation.[3][11]
- H400: Very toxic to aquatic life.[3][11]
- H410: Very toxic to aquatic life with long lasting effects.[3][11]

Precautionary Statements

A comprehensive list of precautionary statements includes measures for prevention, response, storage, and disposal. Key statements include:

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces.[9][12][14][16] No smoking.[9][12][14][16] Keep container tightly closed.[9][12][16][17] Ground/bond container and receiving equipment.[9][10][12][16] Use explosion-proof electrical/ventilating/lighting equipment.[9][10][16] Use only non-sparking tools.[9][10][16][17] Take precautionary measures against static discharge.[9][10][16][17] Wear protective gloves/eye protection/face protection.[9][12][16][17]
- Response: If swallowed: Immediately call a POISON CENTER or doctor.[9][14][15][17] Do NOT induce vomiting.[9][14][15][17] If on skin (or hair): Take off immediately all contaminated clothing.[9][12][16][17] Rinse skin with water/shower.[9][12][16][17]
- Storage: Store in a well-ventilated place.[9][10][14][16][17] Keep cool.[9][14][16][17] Store locked up.[9][10][14][16]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[9][16]

Experimental Protocols

The determination of the safety parameters listed above is conducted using standardized experimental protocols. The following are summaries of the methodologies for key experiments.

Flash Point Determination

The flash point of a volatile liquid is the lowest temperature at which its vapors will ignite in the presence of an ignition source. For a liquid like **2,5-Dimethylheptane**, a closed-cup method is typically employed.

- Methodology (based on ASTM D56 and ASTM D93):
 - A sample of the substance is placed in a test cup, which is then sealed with a lid (closed-cup).
 - The sample is heated at a slow, constant rate.
 - An ignition source is periodically introduced into the vapor space above the liquid.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapor to ignite.
 - For more viscous liquids or those that form a surface film, the Pensky-Martens method (ASTM D93) is used, which includes a stirrer to ensure temperature uniformity.[\[14\]](#)

Autoignition Temperature Determination

The autoignition temperature is the lowest temperature at which a substance will spontaneously ignite in a normal atmosphere without an external source of ignition.

- Methodology (based on ASTM E659):
 - A small, metered sample of the liquid is injected into a heated, uniformly heated glass flask.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - The temperature of the flask is varied, and the time to ignition is recorded.
 - The autoignition temperature is the lowest flask temperature at which ignition occurs.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - This method can determine both hot-flame and cool-flame autoignition temperatures.[\[1\]](#)[\[2\]](#)[\[7\]](#)

Skin Irritation Testing

In vitro methods are now widely used to assess skin irritation potential, reducing the need for animal testing.

- Methodology (based on OECD Guideline 439):
 - A Reconstructed Human Epidermis (RhE) model, which mimics the properties of human skin, is used.[\[3\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)
 - The test chemical is applied topically to the surface of the RhE tissue.
 - After a defined exposure period, the chemical is removed, and the tissue is incubated.
 - Cell viability is measured using a colorimetric assay (e.g., MTT assay).
 - A reduction in cell viability below a certain threshold (typically $\leq 50\%$) indicates that the substance is an irritant.[\[5\]](#)[\[10\]](#)

Aquatic Toxicity Testing

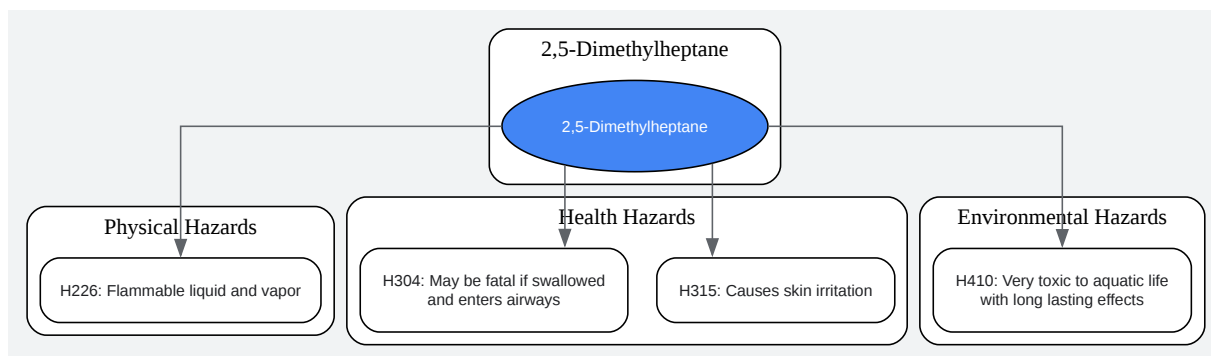
The effect of a chemical on aquatic organisms is a critical component of its environmental hazard assessment.

- Methodology (based on OECD Guideline 203 - Fish, Acute Toxicity Test):
 - Fish (e.g., Zebrafish) are exposed to a range of concentrations of the test substance in water for a short period (e.g., 96 hours).
 - The number of dead or affected fish is recorded at specified intervals.
 - The LC50 (Lethal Concentration 50%), the concentration that is lethal to 50% of the test population, is calculated.
 - For substances that are difficult to test (e.g., poorly soluble), specific guidance from OECD Guidance Document 23 is followed to ensure proper dispersion and exposure.[\[11\]](#)[\[18\]](#)

Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate key safety information and procedures.

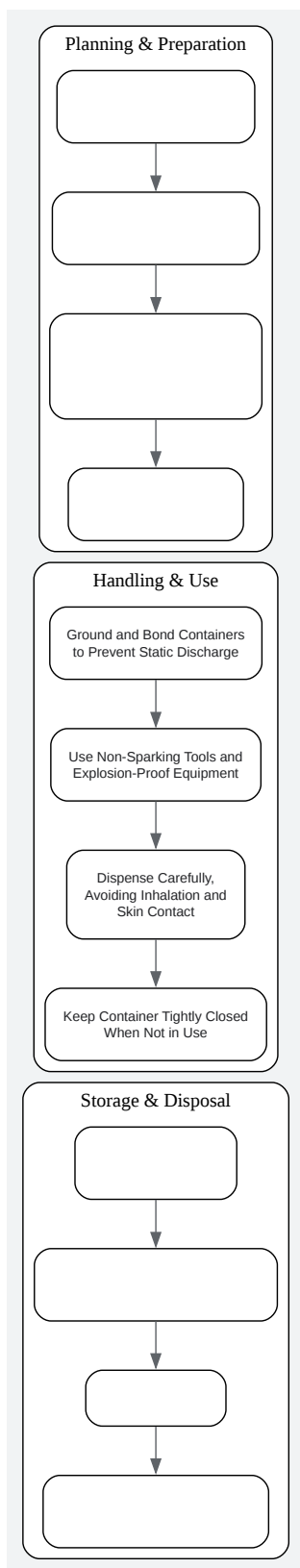
GHS Hazard Classification



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Caption: GHS hazard classification for **2,5-Dimethylheptane**.

Safe Handling Workflow



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Caption: A generalized safe handling workflow for **2,5-Dimethylheptane**.

Conclusion

2,5-Dimethylheptane is a flammable liquid that poses significant health and environmental hazards, including skin irritation, aspiration toxicity, and high aquatic toxicity. Professionals handling this substance must adhere to strict safety protocols, including the use of appropriate personal protective equipment, ensuring adequate ventilation, and preventing the buildup of static electricity. A thorough understanding of its properties and associated hazards, as outlined in this guide, is paramount for ensuring a safe working environment and minimizing environmental impact. Always refer to the most current and specific Safety Data Sheet provided by the supplier before use.

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